

# physical and chemical properties of Methyl benzilate.

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## Compound of Interest

Compound Name: *Methyl benzilate*

Cat. No.: *B031804*

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An In-depth Technical Guide to **Methyl Benzilate**

## Introduction

**Methyl benzilate** (CAS No: 76-89-1), also known as Methyl 2-hydroxy-2,2-diphenylacetate, is a significant chemical intermediate in the fields of pharmaceutical and fine chemical synthesis.  
[\[1\]](#)[\[2\]](#)[\[3\]](#) Its molecular structure, featuring a methyl ester and a hydroxyl group attached to a carbon atom bearing two phenyl rings, makes it a versatile building block for more complex molecules.[\[2\]](#) This document provides a comprehensive overview of the physical and chemical properties of **methyl benzilate**, detailed experimental protocols for its synthesis and analysis, and relevant safety information for researchers, scientists, and drug development professionals.

## General and Physicochemical Properties

**Methyl benzilate** is a white to light yellow crystalline solid at room temperature.[\[4\]](#) The quantitative properties are summarized in the tables below for ease of reference.

## Table 1: General Information and Identifiers

Property	Value	Reference
IUPAC Name	methyl 2-hydroxy-2,2-diphenylacetate	<a href="#">[5]</a>
Synonyms	Benzilic acid methyl ester, Methyl diphenylglycolate	<a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	76-89-1	<a href="#">[6]</a>
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	242.27 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to light yellow, powder to crystal	<a href="#">[2]</a>

**Table 2: Physical Properties**

Property	Value	Reference
Melting Point	73 - 77 °C	<a href="#">[7]</a>
Boiling Point	187 °C @ 13 mmHg	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Density	1.15 - 1.19 g/cm <sup>3</sup> (estimate)	<a href="#">[7]</a> <a href="#">[9]</a>
Water Solubility	Insoluble	<a href="#">[7]</a> <a href="#">[8]</a>
Solvent Solubility	Soluble in methanol	<a href="#">[7]</a> <a href="#">[8]</a>
Vapor Pressure	0.000134 mmHg @ 25 °C	<a href="#">[7]</a>
pKa	11.38 ± 0.29 (Predicted)	<a href="#">[7]</a>
LogP	2.09550	<a href="#">[9]</a>

## Chemical Properties and Reactivity

**Methyl benzilate** is an ester that exhibits reactivity typical of this functional group.

- Hydrolysis: It can be hydrolyzed under basic conditions to yield benzilic acid and methanol. The related compound, methyl benzoate, undergoes hydrolysis with aqueous NaOH to give

methanol and sodium benzoate.[10]

- Reactivity with Oxidizers: It reacts with strong oxidizing agents.
- Stability: The compound is stable in air. For storage, it should be kept in a cool, dry place in a tightly sealed container.[4][11]

## Spectral Information

Comprehensive spectral data are available for the characterization of **methyl benzoate**.

**Table 3: Spectroscopic Data**

Technique	Description	Reference
<sup>1</sup> H NMR	Spectrum available (400 MHz in CDCl <sub>3</sub> )	[5][9][12]
<sup>13</sup> C NMR	Spectrum available (in CDCl <sub>3</sub> )	[9]
Mass Spectrometry	Electron Ionization (EI) mass spectrum available	[5][6][9][13]
Infrared (IR)	Spectra available from KBr pellet and vapor phase techniques	[5][6][9][14]
Raman	Spectrum available	[5][9]

## Experimental Protocols

### Synthesis via Fischer Esterification

**Methyl benzoate** can be synthesized by the acid-catalyzed esterification of benzoic acid with methanol.[15]

Materials:

- Benzoic acid (80 mmol)
- Methanol (90 mmol)

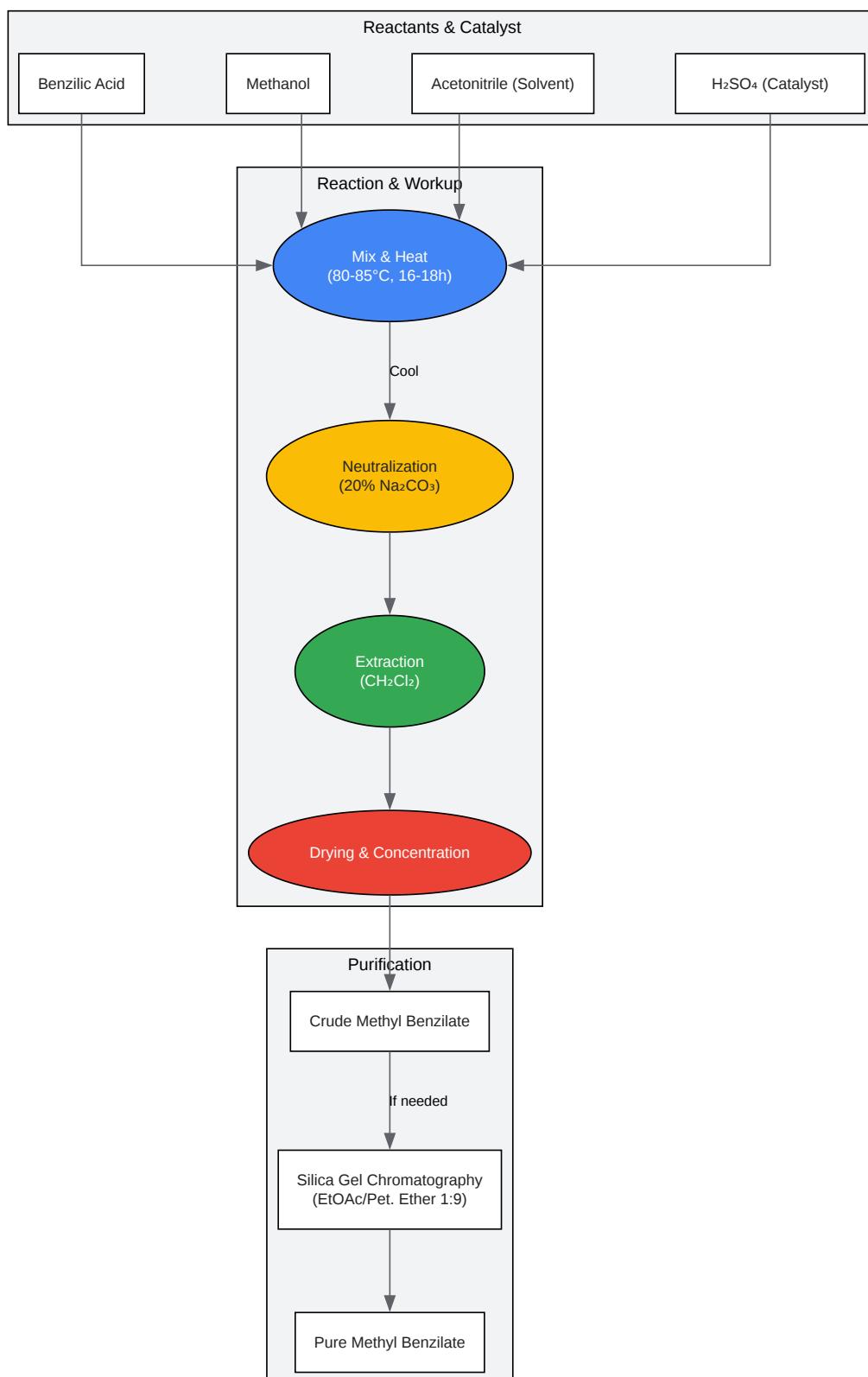
- Acetonitrile (162 mmol)
- Concentrated Sulfuric Acid (98%, 94 mmol, 5 mL)
- 20% Sodium Carbonate Solution
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Anhydrous Sodium Sulfate

**Procedure:**

- To a well-stirred mixture of benzilic acid, methanol, and acetonitrile, slowly add concentrated sulfuric acid at room temperature.[15]
- Heat the mixture to 80-85 °C and maintain this temperature for 16-18 hours.[15]
- After the reaction is complete, cool the mixture to room temperature.[15]
- Carefully add 100 mL of 20% sodium carbonate solution to neutralize the excess acid.[15]
- Extract the product into dichloromethane (2 x 50 mL).[15]
- Combine the organic layers and wash with 100 mL of water.[15]
- Dry the organic layer over anhydrous sodium sulfate.[15]
- Concentrate the solution under reduced pressure to obtain the crude **methyl benzilate**. The yield is reported to be between 97-99%. [15]

**Purification:**

- If minor impurities are present, the product can be purified by column chromatography on silica gel using a mixture of ethyl acetate and petroleum ether (1:9) as the eluent.[15]



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Caption: Synthesis and Purification Workflow for **Methyl Benzilate**.

## Safety and Handling

**Methyl benzilate** is classified as harmful if swallowed.[5][16] Standard laboratory safety precautions should be observed when handling this chemical.

- Personal Protective Equipment (PPE): Wear chemical splash goggles, appropriate protective gloves, and protective clothing to prevent eye and skin contact.[4][11]
- Handling: Avoid breathing dust, vapor, mist, or gas. Use with adequate ventilation. Minimize dust generation and accumulation. Wash hands thoroughly after handling.[4][11][17]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[4][17]
- First Aid:
  - Eyes: Flush with plenty of water for at least 15 minutes.[4][11]
  - Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[4][11]
  - Ingestion: If swallowed, call a poison center or doctor. Rinse mouth. Do not induce vomiting.[16]
  - Inhalation: Move to fresh air. If not breathing, give artificial respiration.[4][11]

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